

The Solubility of Tetramethylammonium Furanoate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Furan;tetramethylazanium*

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Abstract

This technical guide addresses the solubility of tetramethylammonium furanoate, a novel organic salt with potential applications in various scientific and industrial fields, including as an ionic liquid or a specialty chemical in pharmaceutical manufacturing. A comprehensive review of publicly available scientific literature reveals a notable absence of quantitative solubility data for tetramethylammonium furanoate in common organic solvents. This document aims to bridge this knowledge gap by providing a framework for understanding and determining its solubility. It outlines established experimental protocols for solubility measurement of organic salts, presents a template for the systematic presentation of solubility data, and offers a conceptual workflow for the characterization of such novel compounds. While direct solubility values cannot be provided, this guide serves as a foundational resource for researchers initiating studies on tetramethylammonium furanoate, enabling them to systematically approach its physicochemical characterization.

Introduction to Tetramethylammonium Furanoate

Tetramethylammonium furanoate is an organic salt consisting of a tetramethylammonium cation ($(\text{CH}_3)_4\text{N}^+$) and a furanoate anion ($\text{C}_5\text{H}_3\text{O}_3^-$). The furan ring in the anion is a key structural feature, known for its presence in a variety of biologically active compounds and as a building

block for bio-based polymers. The tetramethylammonium cation is a quaternary ammonium cation commonly found in a range of chemical reagents and ionic liquids. The combination of these two ions suggests that tetramethylammonium furanoate may possess interesting properties, including potential for use as a specialty salt in organic synthesis, as a phase-transfer catalyst, or as a component in novel ionic liquids.

A critical aspect of characterizing any new chemical entity is understanding its solubility profile in various solvents. This information is paramount for its purification, formulation, and application in chemical processes. For instance, in drug development, solubility directly impacts bioavailability and the choice of suitable delivery systems.

Expected Solubility Profile

In the absence of experimental data, a qualitative prediction of the solubility of tetramethylammonium furanoate can be made by considering the nature of its constituent ions and the principles of "like dissolves like."

- **Polar Protic Solvents** (e.g., Methanol, Ethanol): These solvents are capable of hydrogen bonding and have high dielectric constants. Given the ionic nature of tetramethylammonium furanoate, it is expected to exhibit moderate to good solubility in these solvents. The polar nature of the solvent will facilitate the solvation of both the cation and the anion.
- **Polar Aprotic Solvents** (e.g., Dimethyl Sulfoxide, Acetonitrile, Acetone): These solvents have significant dipole moments but do not donate hydrogen bonds. They are generally good solvents for salts. It is anticipated that tetramethylammonium furanoate will be soluble in many polar aprotic solvents, with the degree of solubility depending on the specific solvent's polarity and ability to stabilize the ions.
- **Nonpolar Solvents** (e.g., Hexane, Toluene): These solvents have low dielectric constants and lack significant polarity. The solubility of ionic compounds like tetramethylammonium furanoate in nonpolar solvents is expected to be very low. The energy required to separate the ions from their crystal lattice would not be sufficiently compensated by the weak solute-solvent interactions.

Data Presentation: A Template for Solubility Data

As no quantitative solubility data for tetramethylammonium furanoate has been reported in the literature, the following table serves as a standardized template for presenting such data once it is experimentally determined. This structure allows for easy comparison of solubility across different solvents and temperatures.

Organic Solvent	CAS Number	Temperature (°C)	Solubility (g/100 g solvent)	Molar Solubility (mol/L)	Method of Analysis
Methanol	67-56-1	25	[Experimental Value]	[Calculated Value]	HPLC
Ethanol	64-17-5	25	[Experimental Value]	[Calculated Value]	Gravimetric
Acetone	67-64-1	25	[Experimental Value]	[Calculated Value]	HPLC
Acetonitrile	75-05-8	25	[Experimental Value]	[Calculated Value]	Gravimetric
Dichloromethane	75-09-2	25	[Experimental Value]	[Calculated Value]	HPLC
Toluene	108-88-3	25	[Experimental Value]	[Calculated Value]	Gravimetric
Hexane	110-54-3	25	[Experimental Value]	[Calculated Value]	Gravimetric
Dimethyl Sulfoxide	67-68-5	25	[Experimental Value]	[Calculated Value]	HPLC

Experimental Protocols for Solubility Determination

The determination of the solubility of a new organic salt requires a systematic and reproducible experimental approach. The following protocols describe common and reliable methods for such measurements.

Isothermal Shake-Flask Method

This is a widely used and reliable method for determining equilibrium solubility.[1]

Objective: To determine the saturation concentration of tetramethylammonium furanoate in a given solvent at a constant temperature.

Materials:

- Tetramethylammonium furanoate (pure solid)
- Selected organic solvent (analytical grade)
- Thermostatically controlled shaker bath
- Centrifuge
- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (chemically compatible with the solvent)
- Vials for sample collection

Procedure:

- **Sample Preparation:** Add an excess amount of solid tetramethylammonium furanoate to a known volume or mass of the organic solvent in a sealed vial. The presence of undissolved solid is crucial to ensure that equilibrium is reached at saturation.
- **Equilibration:** Place the vials in a thermostatically controlled shaker bath set to the desired temperature. Agitate the samples for a sufficient period to reach equilibrium. The time required for equilibration should be determined empirically, often ranging from 24 to 72 hours.[2] It is advisable to take measurements at different time points (e.g., 24, 48, and 72 hours) to confirm that the concentration is no longer changing.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed in the temperature-controlled bath for a period to allow the excess solid to settle. Subsequently, centrifuge the vials to ensure complete separation of the solid and liquid phases.

- **Sample Collection:** Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-warmed (or pre-cooled to the experimental temperature) pipette or syringe. To avoid crystallization or precipitation, immediately filter the sample using a syringe filter into a pre-weighed vial.
- **Concentration Analysis:** Determine the concentration of tetramethylammonium furanoate in the collected sample using a suitable analytical technique.

Analytical Techniques for Concentration Measurement

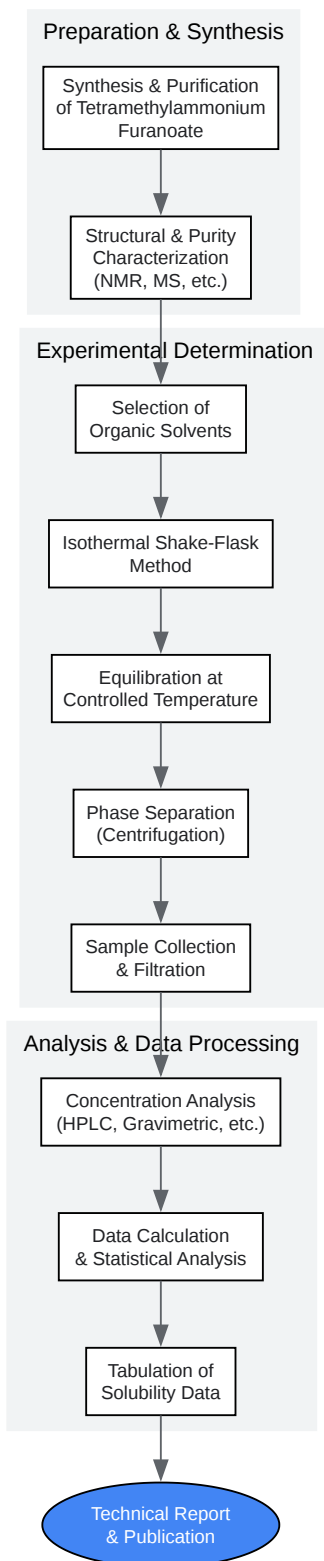
The choice of analytical technique will depend on the properties of tetramethylammonium furanoate and the solvent used.

- **High-Performance Liquid Chromatography (HPLC):** This is a versatile and sensitive method. [2] A calibration curve must be prepared using standard solutions of known concentrations of tetramethylammonium furanoate. The saturated solution is then diluted and injected into the HPLC system to determine its concentration.
- **Gravimetric Analysis:** This method involves evaporating a known mass or volume of the saturated solution to dryness and weighing the residual solid. This method is straightforward but requires that the solute is non-volatile and thermally stable at the evaporation temperature.
- **Turbidity Measurement:** The solubility point can be determined by measuring the turbidity of solutions at various concentrations.[3] The point at which the solution becomes cloudy indicates the limit of solubility. This method is often used for rapid screening.
- **Differential Scanning Calorimetry (DSC):** DSC can be used to determine the saturation solubility by observing the melting enthalpy of the solvent in the presence of the solute.[4]

Visualization of Workflow

The following diagram illustrates a general workflow for the characterization of the solubility of a novel organic salt like tetramethylammonium furanoate.

Workflow for Solubility Characterization of a Novel Organic Salt

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Caption: A conceptual workflow for determining the solubility of a new organic salt.

Conclusion

While specific solubility data for tetramethylammonium furanoate in organic solvents is not currently available in the scientific literature, this guide provides the necessary framework for researchers to undertake such a study. By following the outlined experimental protocols and utilizing the suggested data presentation format, a systematic and comprehensive understanding of the solubility profile of this novel compound can be achieved. Such data will be invaluable for the future development and application of tetramethylammonium furanoate in various scientific and industrial domains. Researchers are encouraged to perform these studies and publish their findings to contribute to the collective knowledge of this promising chemical entity.

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